

6-Azaspiro[2.5]octan-5-one: Technical Guide & Synthetic Protocols

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Compound of Interest

Compound Name: 6-Azaspiro[2.5]octan-5-one

CAS No.: 1215111-75-3

Cat. No.: B2546618

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Executive Summary

6-Azaspiro[2.5]octan-5-one (CAS: 1215111-75-3) is a spirocyclic lactam scaffold increasingly utilized in modern drug discovery. Structurally, it consists of a piperidin-2-one (delta-lactam) ring fused to a cyclopropane ring at the C4 position. This "spiro-piperidone" moiety serves as a conformationally restricted bioisostere of gem-dimethyl piperidones, offering improved metabolic stability and increased fraction of sp³-hybridized carbons (

), which correlates with higher clinical success rates in oral drug candidates.

Core Identity Matrix

Property	Specification
IUPAC Name	6-Azaspiro[2.5]octan-5-one
Common Synonyms	4-Spirocyclopropyl-piperidin-2-one; 4-Spirocyclopropyl-valerolactam
CAS Number	1215111-75-3
Molecular Formula	
Molecular Weight	125.17 g/mol
SMILES	<chem>O=C1NCC2(CC2)C1</chem>
Key Functionality	Delta-lactam, Spiro-cyclopropane

Medicinal Chemistry Rationale

The incorporation of the **6-azaspiro[2.5]octan-5-one** scaffold addresses two critical challenges in lead optimization:

- Conformational Locking:** Unlike the flexible gem-dimethyl group, the spiro-cyclopropane ring rigidly locks the piperidone ring into a specific chair/boat conformation, potentially enhancing binding affinity by reducing the entropic penalty upon protein binding.
- Metabolic Blocking:** The cyclopropyl group protects the C4 position from cytochrome P450-mediated oxidation more effectively than alkyl chains, while the lactam (C5=O) provides a polar handle for hydrogen bonding without the basicity of a secondary amine.

Pharmacophore Logic Diagram

The following diagram illustrates the structural logic of replacing a standard piperidone with the spiro-variant.



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Figure 1: Pharmacophore transition from flexible piperidone to rigid spiro-scaffold.

Synthetic Methodologies

High-purity synthesis of **6-azaspiro[2.5]octan-5-one** is challenging due to the strain of the spiro-junction. Below is the Self-Validating Oxidative Cyclization Protocol, favored for its scalability and use of stable precursors.

Pathway Overview

- Precursor: N-Boc-4-methylene-piperidine.
- Cyclopropanation: Simmons-Smith reaction to form the spiro-skeleton.
- Oxidation: Ruthenium-catalyzed oxidation of the cyclic amine to the lactam.
- Deprotection: Removal of the Boc group.

Detailed Experimental Protocol

Step 1: Simmons-Smith Cyclopropanation

Objective: Convert N-Boc-4-methylene-piperidine to N-Boc-6-azaspiro[2.5]octane.

- Setup: Flame-dry a 500 mL round-bottom flask under Argon.
- Reagents: Dissolve N-Boc-4-methylene-piperidine (10.0 g, 50.7 mmol) in anhydrous diethyl ether (200 mL).
- Catalyst Generation: In a separate flask, prepare the Zn-Cu couple or use Diethylzinc (, 1.0 M in hexanes, 100 mL). Caution: is pyrophoric.
- Addition: Cool the reaction to 0°C. Add Diiodomethane (, 26.8 g, 100 mmol) dropwise over 30 minutes.

- Reaction: Allow to warm to room temperature and stir for 12 hours. Monitor by TLC (Hexane/EtOAc 9:1). The alkene spot () should disappear.
- Workup: Quench with saturated (aq). Extract with (3x). Wash organics with brine, dry over , and concentrate.
- Yield: Expect ~90-95% of crude N-Boc-6-azaspiro[2.5]octane (CAS 147293-78-5).

Step 2: Ruthenium-Catalyzed Lactamization

Objective: Oxidize the C5 methylene adjacent to Nitrogen to a Carbonyl (C=O).

- Solvent System: Dissolve the Step 1 product (5.0 g, 23.6 mmol) in a biphasic mixture of Ethyl Acetate (50 mL) and Water (50 mL).
- Oxidant: Add Sodium Periodate (, 15.1 g, 70.8 mmol).
- Catalyst: Add Ruthenium(III) Chloride hydrate (, 0.24 g, 5 mol%). The mixture will turn dark/black.
- Execution: Stir vigorously at room temperature for 4-6 hours. The color may shift to yellow/orange as is regenerated.
- Quench: Add isopropanol (5 mL) to quench excess oxidant (precipitates Ru black). Filter through a Celite pad.
- Purification: Separate phases. Extract aqueous layer with EtOAc. Wash combined organics with dilute

. Dry and concentrate.

- Validation:

NMR should show the disappearance of one

-methylene signal and a downfield shift of the remaining protons.

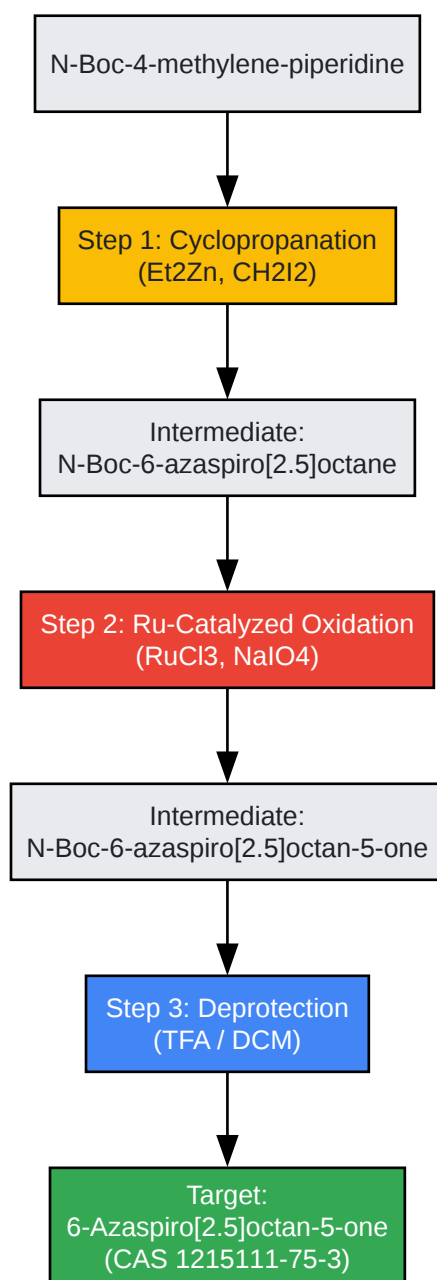
Step 3: Deprotection

- Dissolve intermediate in

(20 mL).

- Add Trifluoroacetic acid (TFA, 5 mL) at 0°C. Stir for 2 hours.
- Concentrate and neutralize with basic resin or
to obtain the free base **6-Azaspiro[2.5]octan-5-one**.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthetic route from commercial precursors.

Therapeutic Applications & Case Studies

Nav1.7 Sodium Channel Blockers (Pain Management)

The **6-azaspiro[2.5]octan-5-one** scaffold is a critical pharmacophore in the design of selective Nav1.7 inhibitors for neuropathic pain. The spiro-cyclopropane moiety provides steric bulk that

fits into the selectivity pocket of the ion channel, differentiating it from Nav1.5 (cardiac safety).

- Mechanism: The lactam carbonyl acts as a hydrogen bond acceptor for the channel pore residues, while the spiro-ring restricts the orientation of the pendant aryl groups attached to the nitrogen (via alkylation).

SHP2 Allosteric Inhibitors (Oncology)

In KRAS-driven cancers, SHP2 phosphatases are key downstream effectors. Recent patents utilize spirocyclic piperidines to bind to the allosteric tunnel of SHP2.^[1] The **6-azaspiro[2.5]octan-5-one** acts as a rigid linker, positioning the "warhead" amines in precise proximity to the catalytic cysteine while maintaining oral bioavailability.

Safety & Handling

- Hazard Classification: Warning. Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Storage: Hygroscopic solid. Store at 2-8°C under inert atmosphere (or Ar).
- Handling: Use only in a chemical fume hood. Avoid inhalation of dust.

References

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